

Application Notes and Protocols: Preparation of N-Desmethyl Imatinib-d4 Stock Solutions

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Compound of Interest

Compound Name: *N-Desmethyl imatinib-d4*

Cat. No.: B12367274

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Introduction

N-Desmethyl imatinib-d4 is the deuterated analog of N-desmethyl imatinib, the major active metabolite of the tyrosine kinase inhibitor, imatinib. Due to its structural similarity and distinct mass, **N-desmethyl imatinib-d4** serves as an ideal internal standard (IS) for quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), to determine the pharmacokinetic profile of imatinib and its metabolite.[1][2] The incorporation of deuterium atoms provides a mass shift that allows for clear differentiation from the unlabeled analyte, while maintaining nearly identical physicochemical properties, ensuring accurate and precise quantification by correcting for variability during sample preparation and analysis.[3]

This document provides a detailed protocol for the preparation, storage, and quality control of **N-Desmethyl imatinib-d4** stock solutions to ensure their accuracy and stability for use in research and drug development applications.

Data Presentation

Table 1: Solubility of N-Desmethyl Imatinib in Various Solvents

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	~14 mg/mL	[3]
Dimethylformamide (DMF)	~16 mg/mL	[3]
Ethanol	~0.2 mg/mL	[3]
Methanol	Slightly soluble	
Methanol:Water (1:1, v/v)	Sufficient for high concentration stock solutions	[4]
DMF:PBS (pH 7.2) (1:4)	~0.2 mg/mL	[3]

Table 2: Recommended Storage Conditions for N-Desmethyl Imatinib-d4

Form	Storage Temperature	Duration	Recommendations
Solid (lyophilized powder)	-20°C	≥ 4 years	Store in a tightly sealed container, protected from light and moisture.[5]
Stock Solution in Organic Solvent	-20°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. Store in amber vials.[5]
Aqueous Working Solutions	2-8°C	Not recommended for more than one day	Prepare fresh from stock solution before use.[3]

Experimental Protocols

Materials and Reagents

- **N-Desmethyl imatinib-d4** (solid form, purity ≥98%, isotopic purity ≥98%)

- Dimethyl sulfoxide (DMSO), HPLC grade
- Methanol, HPLC grade
- Deionized water, 18 MΩ·cm or higher
- Class A volumetric flasks
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Amber glass vials with screw caps

Protocol for Preparing a 1 mg/mL Stock Solution

- **Equilibration:** Allow the vial containing solid **N-Desmethyl imatinib-d4** to equilibrate to room temperature for at least 15 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh a precise amount (e.g., 1 mg) of **N-Desmethyl imatinib-d4** powder using a calibrated analytical balance.
- **Dissolution:** Quantitatively transfer the weighed powder to a clean, dry Class A volumetric flask. Add a small amount of the chosen solvent (e.g., DMSO or methanol) to dissolve the solid completely.
- **Dilution:** Once fully dissolved, bring the solution to the final volume with the same solvent. For a 1 mg/mL solution, if 1 mg was weighed, dilute to a final volume of 1 mL.
- **Homogenization:** Cap the flask and mix the solution thoroughly by inverting the flask several times.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in amber glass vials to minimize freeze-thaw cycles and protect from light. Store the aliquots at -20°C.

Quality Control

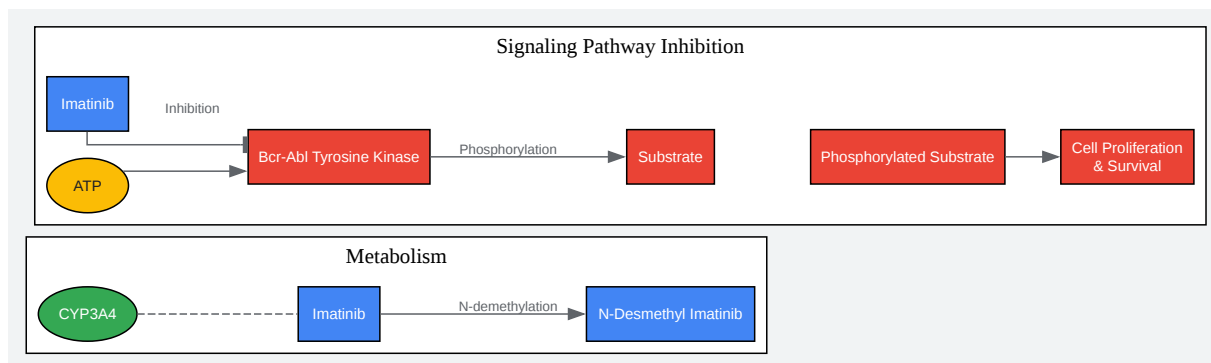
A crucial aspect of preparing stock solutions of internal standards is to ensure their concentration and integrity.

- **Concentration Verification:** The concentration of the newly prepared stock solution should be verified. This can be achieved by comparing its response (e.g., peak area in an LC-MS analysis) against a previously validated stock solution or a commercially available standard of known concentration.
- **Isotopic Purity Assessment:** The isotopic purity of the deuterated standard is critical to prevent interference with the quantification of the unlabeled analyte. The certificate of analysis (CoA) provided by the supplier should state the isotopic enrichment, which should ideally be $\geq 98\%$.
- **Stability Testing:** The stability of the stock solution under the chosen storage conditions should be periodically assessed. This can be done by comparing the response of an aged aliquot against a freshly prepared stock solution or a stored reference aliquot. Any significant degradation would necessitate the preparation of a new stock solution.

Mandatory Visualization

Imatinib Metabolism and Signaling Pathway

The following diagram illustrates the metabolic conversion of Imatinib to its major active metabolite, N-Desmethyl imatinib, primarily mediated by the cytochrome P450 enzyme CYP3A4. It also depicts the mechanism of action of Imatinib in inhibiting the Bcr-Abl tyrosine kinase.

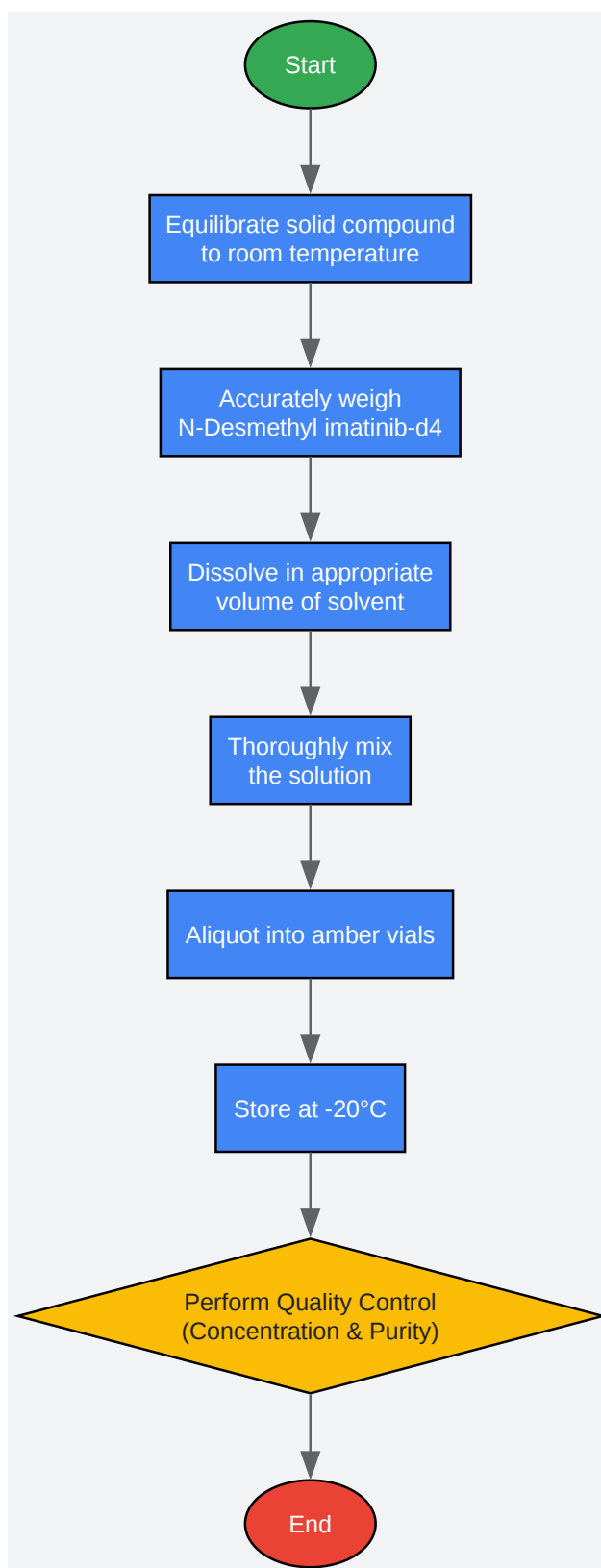


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Caption: Imatinib metabolism to N-Desmethyl imatinib and its inhibitory effect on Bcr-Abl signaling.

Experimental Workflow for Stock Solution Preparation

The diagram below outlines the sequential steps for the preparation of the **N-Desmethyl imatinib-d4** stock solution.



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Caption: Workflow for the preparation of **N-Desmethyl imatinib-d4** stock solution.

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